

Application Notes and Protocols: (R)-BAY-6035

Stock Solution Preparation and Storage

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Compound of Interest

Compound Name: (R)-BAY-6035

Cat. No.: B15588821

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Abstract

This document provides detailed protocols for the preparation and storage of stock solutions for **(R)-BAY-6035**, a potent and selective inhibitor of the SET and MYND domain-containing protein 3 (SMYD3).[1] SMYD3 is a lysine methyltransferase implicated in the regulation of various cancer-relevant proteins, making **(R)-BAY-6035** a critical tool in oncological research.[2][3] Adherence to these guidelines will ensure the compound's stability, integrity, and reproducibility in experimental settings.

Chemical Properties and Solubility

(R)-BAY-6035 is a benzodiazepine-based compound with the following properties.[2][3]

Table 1: Chemical and Physical Properties of **(R)-BAY-6035**

Property	Value	Reference
Molecular Formula	C ₂₂ H ₂₈ N ₄ O ₃	
Molecular Weight	396.48 g/mol	
Purity	≥98%	
CAS Number	2247890-13-5	

Table 2: Solubility Data for **(R)-BAY-6035**

Solvent	Maximum Concentration (mM)	Maximum Concentration (mg/mL)	Reference
DMSO	100 mM	39.65 mg/mL	
Ethanol	100 mM	39.65 mg/mL	

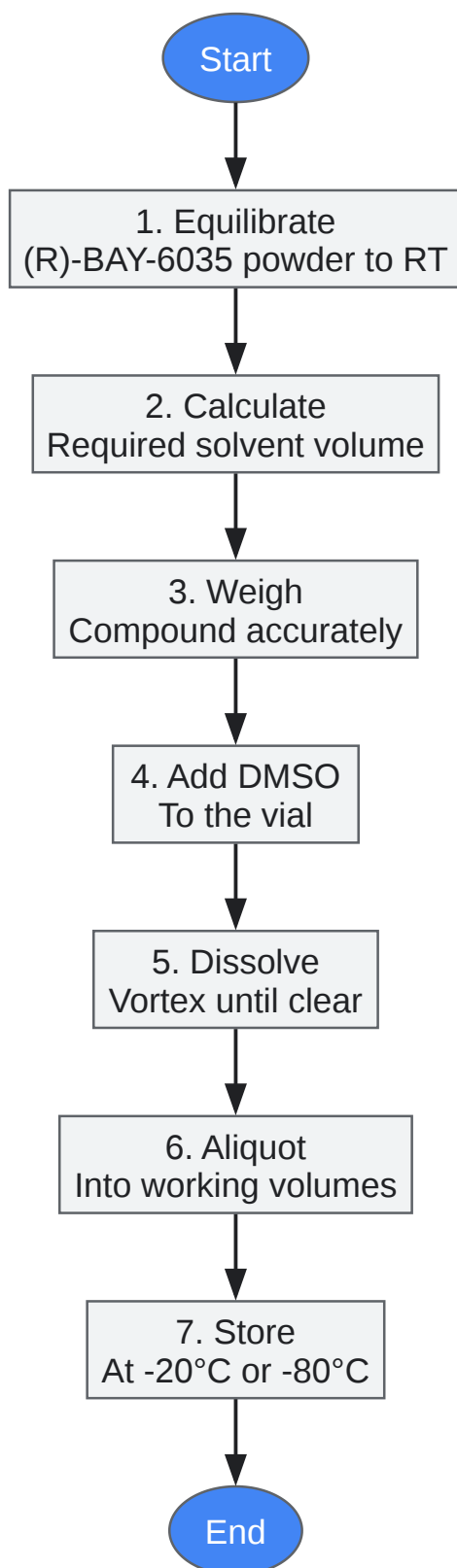
Experimental Protocol: Stock Solution Preparation

This protocol details the preparation of a 10 mM stock solution in DMSO. The same principles apply for other concentrations or solvents like ethanol.

Materials:

- **(R)-BAY-6035** powder
- High-purity, anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated precision balance
- Sterile, amber-colored polypropylene or glass vials
- Calibrated micropipettes and sterile tips
- Vortex mixer

Workflow for Stock Solution Preparation:

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Caption: Workflow for **(R)-BAY-6035** Stock Solution Preparation.

Step-by-Step Procedure:

- Equilibration: Before opening, allow the vial of **(R)-BAY-6035** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents moisture condensation on the compound.
- Calculation: To prepare a 10 mM stock solution, use the following formula:
 - Volume of DMSO (μL) = (Mass of Compound (mg) / 396.48 mg/mmol) * 100,000
 - Example: For 5 mg of **(R)-BAY-6035**:
 - Volume of DMSO (μL) = (5 mg / 396.48 mg/mmol) * 100,000 ≈ 1261.1 μL
- Weighing: Accurately weigh the desired amount of **(R)-BAY-6035** powder in a sterile vial using a precision balance.
- Solvent Addition: Carefully add the calculated volume of high-purity DMSO to the vial containing the compound.
- Dissolution: Cap the vial tightly and vortex thoroughly until the solution is clear and all solid has dissolved. Gentle warming (to 37°C) or brief sonication can be used to aid dissolution if necessary.
- Aliquoting: To avoid repeated freeze-thaw cycles, dispense the stock solution into smaller, single-use aliquots in sterile, light-protecting vials.
- Labeling and Storage: Clearly label each aliquot with the compound name, concentration, date, and store immediately as recommended below.

Safety Precautions:

- Always wear appropriate Personal Protective Equipment (PPE), including gloves, a lab coat, and safety glasses.
- Handle **(R)-BAY-6035** powder and DMSO in a well-ventilated area or a chemical fume hood.

Storage and Stability Recommendations

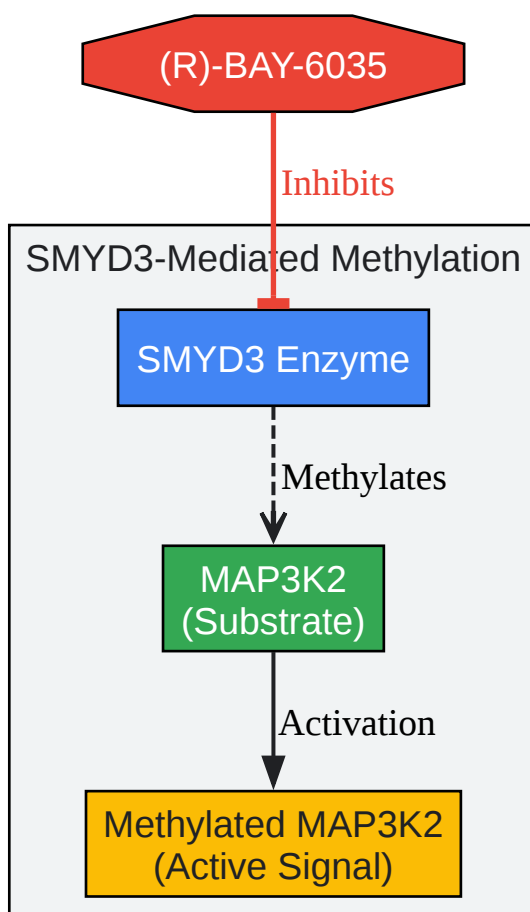
Proper storage is crucial to maintain the biological activity of **(R)-BAY-6035**.

Table 3: Recommended Storage Conditions

Form	Storage Temperature	Recommended Duration	Notes
Solid Powder	-20°C	Up to 24 months	Store in a desiccator to keep dry.
DMSO Stock Solution	-20°C or -80°C	Up to 6 months at -20°C; Up to 12 months at -80°C	Aliquot to avoid freeze-thaw cycles. Protect from light.
Ethanol Stock Solution	-20°C or -80°C	Up to 3 months at -20°C; Up to 6 months at -80°C	Ethanol is more volatile; ensure vials are tightly sealed.

Application Context: Mechanism of Action

(R)-BAY-6035 is a potent inhibitor of SMYD3, a lysine methyltransferase that targets both histone and non-histone proteins.^[2] Its primary mechanism involves binding to the substrate site of SMYD3, thereby preventing the methylation of downstream targets such as MAP3K2, which is involved in cancer cell signaling pathways.^{[2][3]}



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Caption: Inhibition of the SMYD3 Signaling Pathway by **(R)-BAY-6035**.

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References

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